

Spectroscopic Characterization of Cyclotene Propionate: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Cyclotene propionate*

CAS No.: 87-55-8

Cat. No.: B1582436

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Introduction: The Analytical Imperative for Cyclotene Propionate

Cyclotene propionate, known systematically as (2-methyl-5-oxocyclopent-1-en-1-yl) propanoate, is a significant molecule in the flavor and fragrance industry, valued for its complex caramellic, fruity, and nutty aroma profile. For researchers in drug development and metabolomics, understanding the precise molecular structure and purity of such compounds is paramount. Spectroscopic analysis provides the definitive toolkit for this elucidation, offering a non-destructive window into the molecule's atomic framework.

This guide provides an in-depth technical overview of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **Cyclotene propionate**. As direct, published experimental spectra for this specific molecule are not readily available, this document leverages a first-principles approach. By dissecting the molecule into its constituent parts—the "Cyclotene" core (2-hydroxy-3-methyl-2-cyclopenten-1-one) and the propionate ester group—we can predict and interpret the spectroscopic data with a high degree of scientific confidence. This approach not only provides a robust analytical framework for

Cyclotene propionate but also serves as a methodological template for the characterization of related novel esters.

Molecular Structure and Spectroscopic Overview

Cyclotene propionate is formed by the esterification of Cyclotene's enolic hydroxyl group with propionic acid. This seemingly simple modification significantly alters the molecule's electronic and physical properties, which are in turn reflected in its spectroscopic signatures.

Caption: Molecular structure of **Cyclotene propionate**, highlighting the Cyclotene core and the attached propionate group.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the structure of organic molecules in solution. By probing the magnetic environments of ^1H and ^{13}C nuclei, we can map out the carbon skeleton and the placement of protons, providing unambiguous structural confirmation.

1.1: Predicted ^1H NMR Spectrum of Cyclotene Propionate

The ^1H NMR spectrum of **Cyclotene propionate** is predicted by considering the individual contributions of the Cyclotene core and the propionate chain. We will use the well-documented spectrum of ethyl propionate as a proxy for the chemical shifts and coupling patterns of the propionyl group.^{[1][2][3][4][5]}

Expected Chemical Shifts and Multiplicities:

Predicted Chemical Shift (ppm)	Multiplicity	Number of Protons	Assignment	Rationale
~2.5 - 2.8	Multiplet	4H	-CH ₂ -CH ₂ - (Cyclopentenone ring)	These methylene groups are adjacent to both a carbonyl and a double bond, leading to a complex splitting pattern in the deshielded aliphatic region.
~2.0	Singlet	3H	-CH ₃ (on ring)	This methyl group is attached to the double bond of the enone system, resulting in a downfield shift compared to a standard alkyl methyl group. The absence of adjacent protons leads to a singlet.
~2.6	Quartet	2H	-O-C(=O)-CH ₂ -	The methylene group of the propionate is adjacent to a carbonyl group, causing a significant downfield shift. It is split into a

quartet by the
neighboring
methyl group.

~1.2

Triplet

3H

-CH₂-CH₃

This is a classic
ethyl group
pattern, with the
methyl protons
being split into a
triplet by the
adjacent
methylene group.

1.2: Predicted ¹³C NMR Spectrum of Cyclotene Propionate

The ¹³C NMR spectrum will reveal the carbon backbone of the molecule. The chemical shifts are highly sensitive to the electronic environment, allowing for the clear identification of carbonyl, olefinic, and aliphatic carbons.

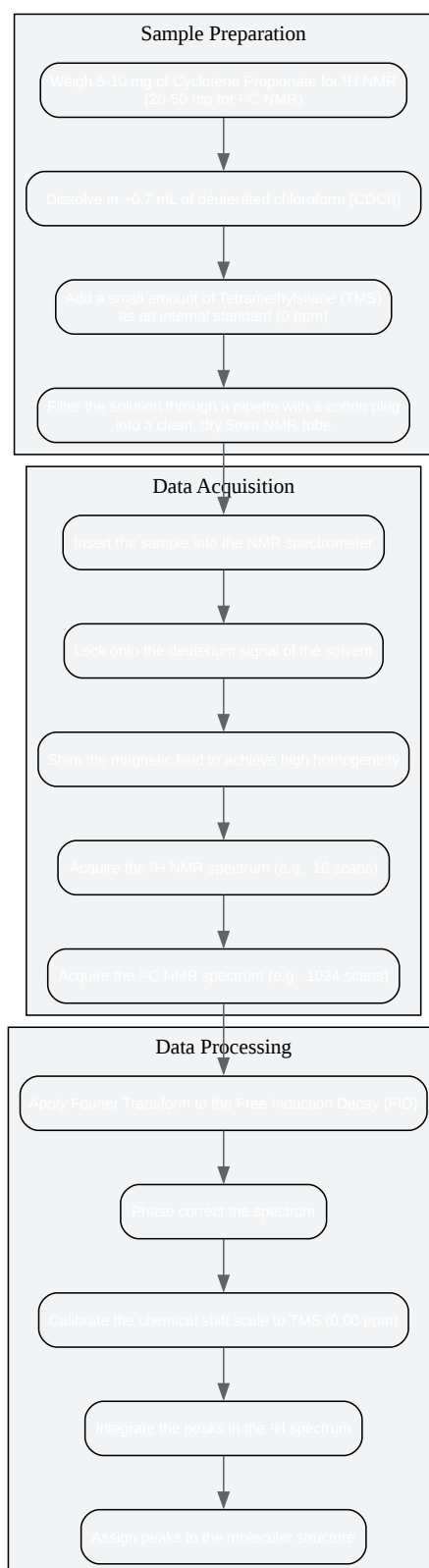
Expected Chemical Shifts:

Predicted Chemical Shift (ppm)	Carbon Assignment	Rationale
~205	C=O (Ketone in ring)	The ketone carbonyl in the five-membered ring is expected at a very downfield chemical shift.
~173	C=O (Ester)	The ester carbonyl carbon is typically found in this region.[6]
~150-160	C=C (Olefinic carbons)	The two carbons of the double bond in the enone system will be significantly deshielded.
~60	-O-C(=O)-CH ₂ -	The carbon of the propionate's methylene group attached to the ester oxygen.
~30-35	-CH ₂ -CH ₂ - (Ring)	The aliphatic carbons within the cyclopentenone ring.
~28	-O-C(=O)-CH ₂ -	The carbon of the propionate's methylene group adjacent to the carbonyl.
~15	-CH ₃ (on ring)	The methyl carbon attached to the double bond.
~9	-CH ₂ -CH ₃	The terminal methyl carbon of the propionate group.

1.3: Experimental Protocol for NMR Data Acquisition

A self-validating NMR protocol ensures reproducibility and high-quality data. The following is a robust procedure for acquiring ¹H and ¹³C NMR spectra.

Workflow for NMR Sample Preparation and Analysis:



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Caption: A standardized workflow for acquiring high-quality NMR spectra.

Part 2: Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational frequencies of chemical bonds. It is an excellent technique for identifying the functional groups present in a molecule.

2.1: Predicted IR Spectrum of Cyclotene Propionate

The IR spectrum of **Cyclotene propionate** will be dominated by strong absorptions from its two carbonyl groups (ketone and ester) and the C-O bonds of the ester.

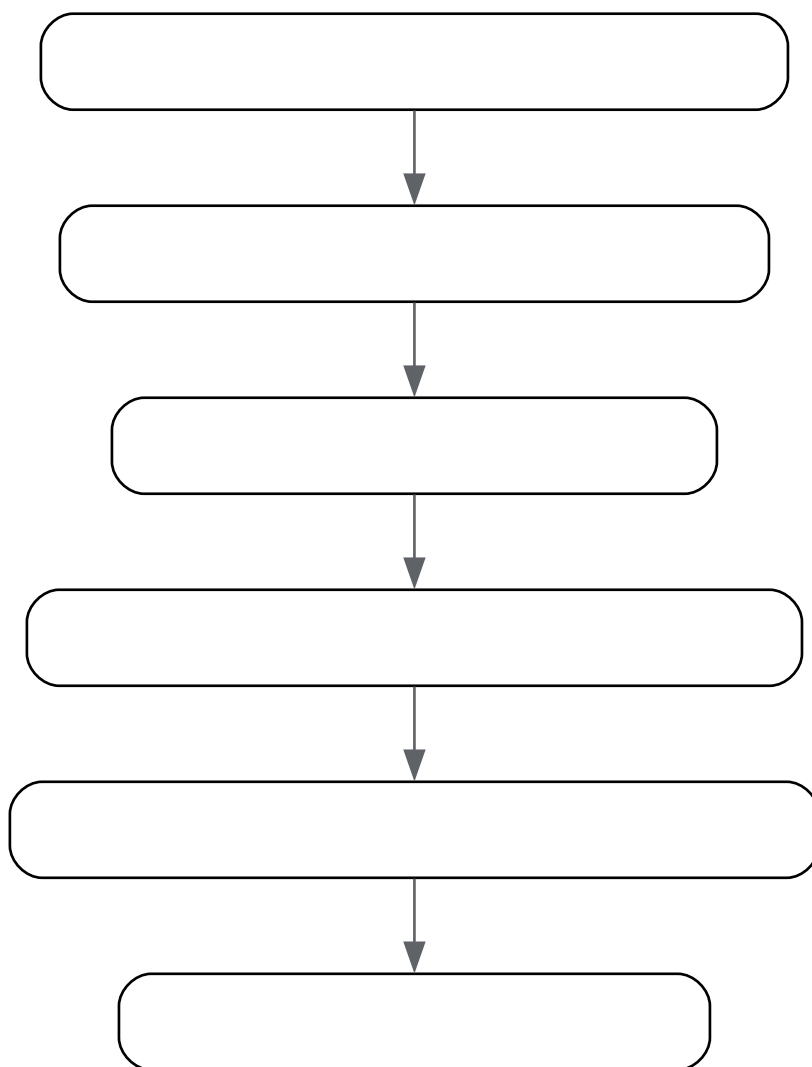
Expected IR Absorption Bands:

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode	Rationale
~1750	Ester C=O	Stretch	The ester carbonyl typically absorbs at a higher frequency than a ketone.[7]
~1715	Ketone C=O (conjugated)	Stretch	Conjugation with the double bond in the enone system lowers the absorption frequency compared to a saturated ketone.
~1640	C=C	Stretch	The carbon-carbon double bond in the ring will show a stretching vibration in this region.
~1200-1000	C-O	Stretch	Strong, characteristic stretches for the C-O single bonds of the ester group will be prominent.
~2950-2850	C-H	Stretch	Aliphatic C-H stretches from the methyl and methylene groups.

2.2: Experimental Protocol for IR Data Acquisition

For a liquid sample like **Cyclotene propionate**, a simple and effective method is to use Attenuated Total Reflectance (ATR) FT-IR.

Workflow for ATR-FTIR Analysis:



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Caption: A streamlined workflow for obtaining an IR spectrum using an ATR accessory.

Part 3: Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments. This allows for the determination of the molecular weight and can provide significant structural information based on the fragmentation pattern.

3.1: Predicted Mass Spectrum of Cyclotene Propionate

For a volatile compound like **Cyclotene propionate**, Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI) is the ideal technique.

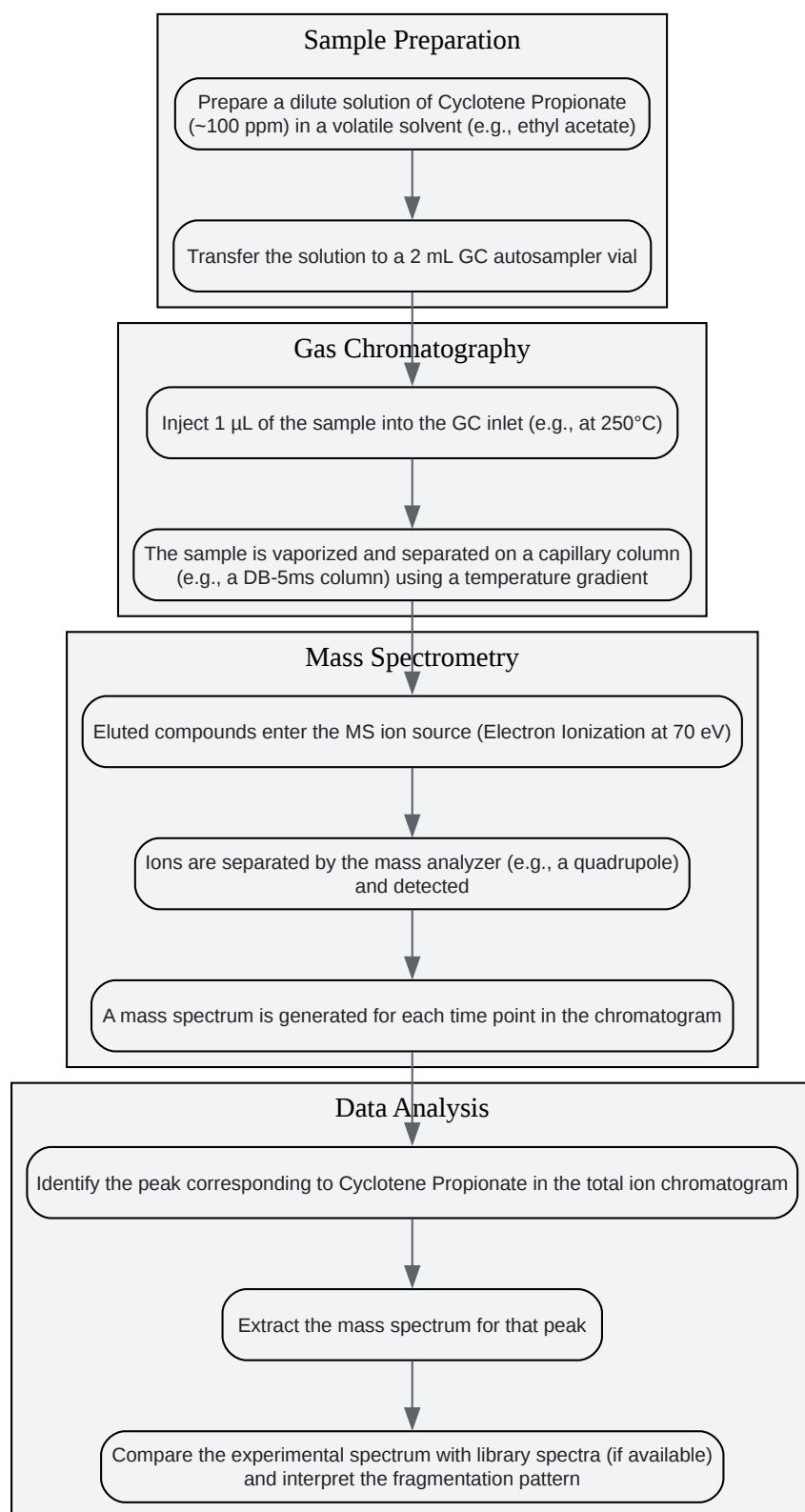
Expected Key Fragments:

- **Molecular Ion (M^+):** The parent ion should be observed at $m/z = 168$, corresponding to the molecular weight of $C_9H_{12}O_3$.
- **Base Peak:** The most intense peak in the spectrum is likely to be from a stable fragment. A probable candidate is the acylium ion from the loss of the propionyl group, or a fragment from the Cyclotene core.
- **Key Fragmentation Pathways:**
 - **Loss of the Propionyl Group:** A key fragmentation would be the cleavage of the ester, leading to a fragment corresponding to the Cyclotene core at $m/z = 111$.
 - **Loss of an Ethyl Radical:** Cleavage of the bond between the carbonyl carbon and the ethyl group of the propionate would result in a fragment at $m/z = 139$.
 - **McLafferty Rearrangement:** While less likely for the propionate itself, rearrangements within the Cyclotene ring upon ionization are possible. The mass spectrum for 2-hydroxy-3-methyl-2-cyclopenten-1-one is available from the NIST database and shows a prominent peak at $m/z = 112$ (the molecular ion).[\[8\]](#)[\[9\]](#)[\[10\]](#)

3.2: Experimental Protocol for GC-MS Data Acquisition

A robust GC-MS protocol is essential for both qualitative identification and quantitative analysis.

Workflow for GC-MS Analysis:



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Caption: A comprehensive workflow for the analysis of **Cyclotene propionate** by GC-MS.

Conclusion

The spectroscopic characterization of **Cyclotene propionate** is a multi-faceted process that relies on the synergistic interpretation of NMR, IR, and MS data. While direct experimental spectra may not always be readily available, a thorough understanding of the spectroscopic properties of the molecule's constituent functional groups allows for accurate prediction and confident identification. The protocols and predicted data presented in this guide provide a robust framework for researchers to approach the analysis of **Cyclotene propionate** and related compounds, ensuring both scientific integrity and experimental efficiency.

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